

# correlating Phenkapton lab results with field studies

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## Compound Focus: Phenkapton

CAS No.: 2275-14-1

Cat. No.: S576430

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## Phenkapton: Chemical Properties & Regulatory Status

The table below summarizes key information about **Phenkapton**, an organophosphate insecticide and acaricide [1].

Property	Description
CAS RN	2275-14-1 [1]
IUPAC Name	S-2,5-dichlorophenylthiomethyl O,O-diethyl phosphorodithioate [1]
Chemical Formula	$C_{11}H_{15}Cl_2O_2PS_3$ [1]
Pesticide Type	Obsolete insecticide and acaricide [1]
Mode of Action	Acetylcholinesterase (AChE) inhibitor [1]
Example Applications	Fruit, vegetables, cotton, ornamentals [1]
Regulatory Status (EU)	Not approved [1]
Water Solubility	0.044 mg/L at 20°C (Low) [1]

Property	Description
Log P	5.84 (High) [1]
Mammalian Acute Oral LD <sub>50</sub>	44 mg/kg (High toxicity) [1]
Environmental Fate	Classified as a "forever chemical" due to high bioaccumulation potential (Log P >=5) and high aquatic toxicity [1].

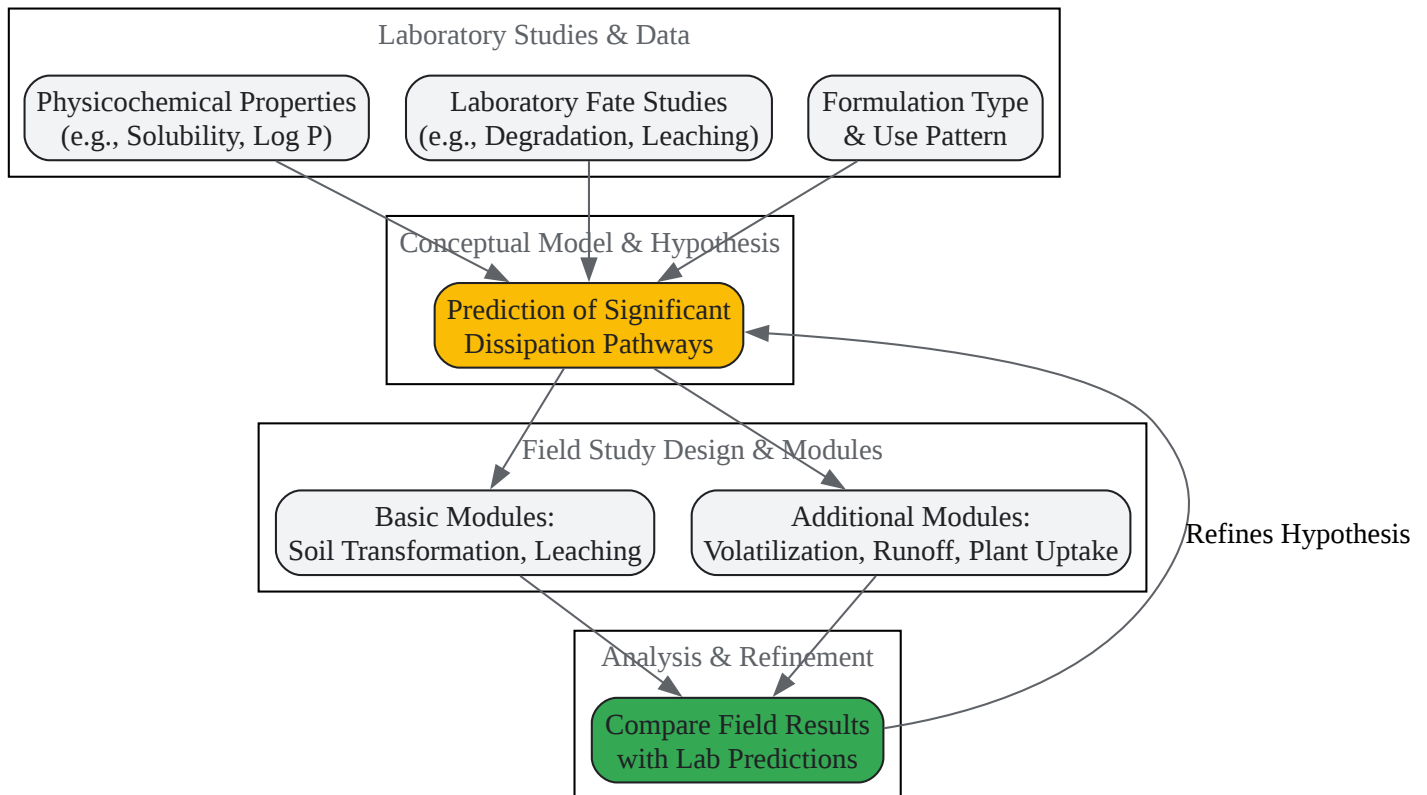
## Challenges in Finding Lab-to-Field Correlations

The search for specific studies linking **Phenkaptan**'s lab data to field observations yielded no direct results. The following reasons likely explain this data gap:

- **Obsolete Status:** **Phenkaptan** is considered an obsolete pesticide, with its phase-out beginning in the 1990s [1]. Research interest and regulatory requirements for such in-depth environmental fate studies for obsolete chemicals are very low.
- **Lack of Standardized Data:** While regulatory frameworks like the **NAFTA Guidance for Terrestrial Field Dissipation Studies** exist to bridge this very gap [2], there is no indication that such modern, comprehensive studies were conducted for **Phenkaptan** before it was phased out.

## A Framework for Lab-to-Field Assessment

Although specific data for **Phenkaptan** is unavailable, regulatory bodies have established a robust conceptual methodology for correlating lab and field data. The following diagram illustrates this general workflow for designing a terrestrial field dissipation study, which tests hypotheses generated from laboratory data [2].



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This conceptual model ensures that field studies are targeted and designed to answer the fundamental question for risk assessors: "**Where did the pesticide go when applied in the field?**" [2]. The process involves:

- **Developing a Working Hypothesis:** Based on laboratory data, scientists predict which dissipation pathways (e.g., soil degradation, leaching, runoff) will be significant for the pesticide in a field environment [2].
- **Designing Modular Field Studies:** The field study is designed with specific "modules" to measure each predicted significant pathway. Basic modules almost always include soil transformation and leaching, while additional modules for volatility or runoff are added if lab data suggests they are relevant [2].
- **Testing and Refining the Hypothesis:** The data collected from the field modules is used to test the initial hypothesis. This confirms which laboratory-derived parameters are reliable predictors of field

behavior and which require refinement for a more accurate environmental risk assessment [2].

## How to Proceed Further

Given the data limitations, your options for further research include:

- **Investigate Transformation Products:** The environmental risk of obsolete pesticides can persist through their transformation products. One study notes that such products can sometimes exhibit **greater biotoxicity and environmental persistence** than the parent compound [3]. Research on the degradation pathways of **Phenkapton** could be a fruitful alternative.
- **Explore Historical Archives:** Scientific databases might contain older, non-digitized research from the 1970s or 1980s. Searching through the archives of manufacturers like **Ciba-Geigy** (a historical supplier of **Phenkapton**) [1] or regulatory bodies might uncover the foundational studies.

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## References

1. (Ref: ENT 25585 ) Phenkapton [sitem.herts.ac.uk]
2. NAFTA Guidance Document for Conducting Terrestrial Field ... | US EPA [epa.gov]
3. Organophosphorus Pesticides Management Strategies [mdpi.com]

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